

Technisches Support-Zentrum: Verbesserung der Eisenaufnahme aus Eisenfumarat mit Galacto-Oligosacchariden

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eisenfumarat

Cat. No.: B056393

[Get Quote](#)

Dieses Dokument dient als technische Ressource für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die an der Verbesserung der Eisenaufnahme aus **Eisenfumarat** durch die Verwendung von Galacto-Oligosacchariden (GOS) arbeiten.

Häufig gestellte Fragen (FAQs)

F1: Was ist der primäre Mechanismus, durch den Galacto-Oligosaccharide (GOS) die Eisenaufnahme aus **Eisenfumarat** verbessern?

A1: Der Wirkungsmechanismus ist vielschichtig. In-vitro-Studien deuten darauf hin, dass GOS die Löslichkeit und Dialysierbarkeit von Eisen aus **Eisenfumarat** bei pH-Werten, die im proximalen Dünndarm (Duodenum) vorherrschen, signifikant erhöht.^[1] Dies deutet auf eine verbesserte Eisenverfügbarkeit im primären Absorptionsbereich hin.^[1] Zusätzlich werden GOS als Präbiotika im Dickdarm durch nützliche Bakterien wie Bifidobakterien und Laktobazillen fermentiert.^{[2][3]} Dieser Prozess erzeugt kurzkettige Fettsäuren (SCFAs), die den pH-Wert im Darmlumen senken.^{[4][5]} Ein niedrigerer pH-Wert kann die Löslichkeit von Eisen erhöhen und potenziell die Aufnahme im Dickdarm fördern.^{[5][6][7]}

F2: Ist die positive Wirkung von GOS auf die Eisenaufnahme spezifisch für **Eisenfumarat**?

A2: Ja, die aktuelle Forschung deutet stark darauf hin, dass die Wirkung spezifisch für die Eisenverbindung ist. Studien an eisenarmen Frauen zeigten, dass GOS die fraktionelle

Eisenaufnahme (FIA) aus **Eisenfumarat** signifikant erhöhte, aber keine signifikante Wirkung auf die Aufnahme aus Eisensulfat (FeSO_4) oder Eisenpyrophosphat (FePP) hatte.[8] Daher könnte eine Kombination aus **Eisenfumarat** und GOS eine gut absorbierbare Formel für Eisenpräparate sein.[8]

F3: Gibt es einen dosisabhängigen Effekt von GOS auf die Eisenaufnahme?

A3: Ja, es gibt Hinweise auf eine Dosisabhängigkeit. In einer Studie mit eisenarmen Frauen führte die Gabe von 7 g GOS zu einer signifikanten Steigerung der Eisenaufnahme aus **Eisenfumarat** um 26 %, während eine Dosis von 3,5 g keine signifikante Wirkung zeigte. Eine andere Studie, die 15 g GOS verwendete, berichtete von einer noch stärkeren Erhöhung der Eisenaufnahme.[9] Tierstudien bestätigen ebenfalls einen dosisabhängigen Modulationseffekt von GOS auf die Eisenaufnahme und die Darmmikrobiota.[10]

F4: Verbessert eine langfristige GOS-Supplementierung die Eisenaufnahme stärker als eine einzelne Dosis?

A4: Nicht unbedingt für den direkten Absorptionseffekt. Eine Studie ergab, dass eine einzelne Dosis GOS, die zusammen mit **Eisenfumarat** eingenommen wurde, die Eisenaufnahme signifikant steigerte.[9] Allerdings führte eine tägliche Einnahme von GOS über vier Wochen nicht zu einer weiteren Steigerung der Absorption im Vergleich zur akuten Wirkung.[9] Dies deutet darauf hin, dass der primäre Mechanismus eine direkte, akute Wirkung auf die Löslichkeit des Eisens im Darm sein könnte.[1]

F5: Kann die Kombination von GOS mit anderen Substanzen wie Ascorbinsäure die Eisenaufnahme weiter verbessern?

A5: Ja. Eine Studie zeigte, dass die Zugabe von 93 mg Ascorbinsäure (Vitamin C) zu einer Dosis von 7 g GOS und **Eisenfumarat** die fraktionelle Eisenaufnahme um weitere 30 % im Vergleich zur alleinigen Gabe von GOS und **Eisenfumarat** steigerte.

Leitfäden zur Fehlerbehebung bei Experimenten

Problem 1: In meinem Experiment wird keine signifikante Steigerung der Eisenaufnahme beobachtet.

- Überprüfen Sie die Eisenverbindung: Stellen Sie sicher, dass Sie **Eisenfumarat** verwenden. Die verstärkende Wirkung von GOS wurde für Eisensulfat oder Eisenpyrophosphat nicht nachgewiesen.[8]
- Überprüfen Sie die GOS-Dosis: Eine zu niedrige Dosis (z. B. 3,5 g) zeigt möglicherweise keine signifikante Wirkung. In Humanstudien wurden wirksame Dosen von 7 g bis 15 g verwendet.[9][11]
- Art der Verabreichung: Die Wirkung kann je nach Verabreichungsmedium variieren. Eine Studie zeigte eine stärkere Absorptionssteigerung (61 %), wenn GOS und **Eisenfumarat** in Wasser gelöst wurden, im Vergleich zur Einnahme in einer Mahlzeit (28 %).[9]
- Studiendesign: Die Messung der Eisenaufnahme sollte über einen angemessenen Zeitraum erfolgen. Studien mit stabilen Isotopen messen die Inkorporation in die Erythrozyten typischerweise nach 14 Tagen, um die vollständige Aufnahme und Verwertung widerzuspiegeln.[1][9]

Problem 2: Die Ergebnisse zwischen den Probanden weisen eine hohe Variabilität auf.

- Eisenstatus der Probanden: Der anfängliche Eisenstatus ist ein kritischer Faktor. Die Eisenaufnahme ist bei Personen mit niedrigen Eisenspeichern (niedriges Serumferritin) tendenziell höher.[1] Stellen Sie sicher, dass Ihre Probandenpopulation hinsichtlich des Eisenstatus (z. B. Serumferritin < 30 µg/L) homogen ist.
- Analyse der Darmmikrobiota: Die Zusammensetzung der individuellen Darmmikrobiota kann die Fermentation von GOS und die Produktion von SCFAs beeinflussen, was zu unterschiedlichen Ergebnissen führen kann. Eine Korrelation der Absorptionsdaten mit der Mikrobiota-Zusammensetzung (z. B. Lactobacillus- und Bifidobacterium-Spiegel) kann wertvolle Einblicke liefern.[7]
- Fäkal pH-Wert: Der fäkale pH-Wert kann als Indikator für die SCFA-Produktion dienen. Studien haben eine negative Korrelation zwischen dem fäkalen pH-Wert und der Eisenaufnahme nach GOS-Supplementierung gezeigt.[7]

Zusammenfassung der quantitativen Daten

Tabelle 1: Wirkung von GOS auf die fraktionelle Eisenaufnahme (FIA) aus **Eisenfumarat** bei eisenarmen Frauen

GOS-Dosis	Eisendosis (als FeFum)	Verabreichung smedium	% Steigerung der FIA	Referenzstudie
7 g	14 mg	-	+26%	Jeroense et al.
3,5 g	14 mg	-	Nicht signifikant	Jeroense et al.
15 g	14 mg	Wasser	+61%	Paganini et al.[9]
15 g	14 mg	Mahlzeit	+28%	Paganini et al.[9]
15 g	100 mg	Wasser	+45%	Giorgetti et al. [11][12]

Tabelle 2: Wirkung von GOS auf die Eisenaufnahme bei Säuglingen und in In-vitro-Modellen

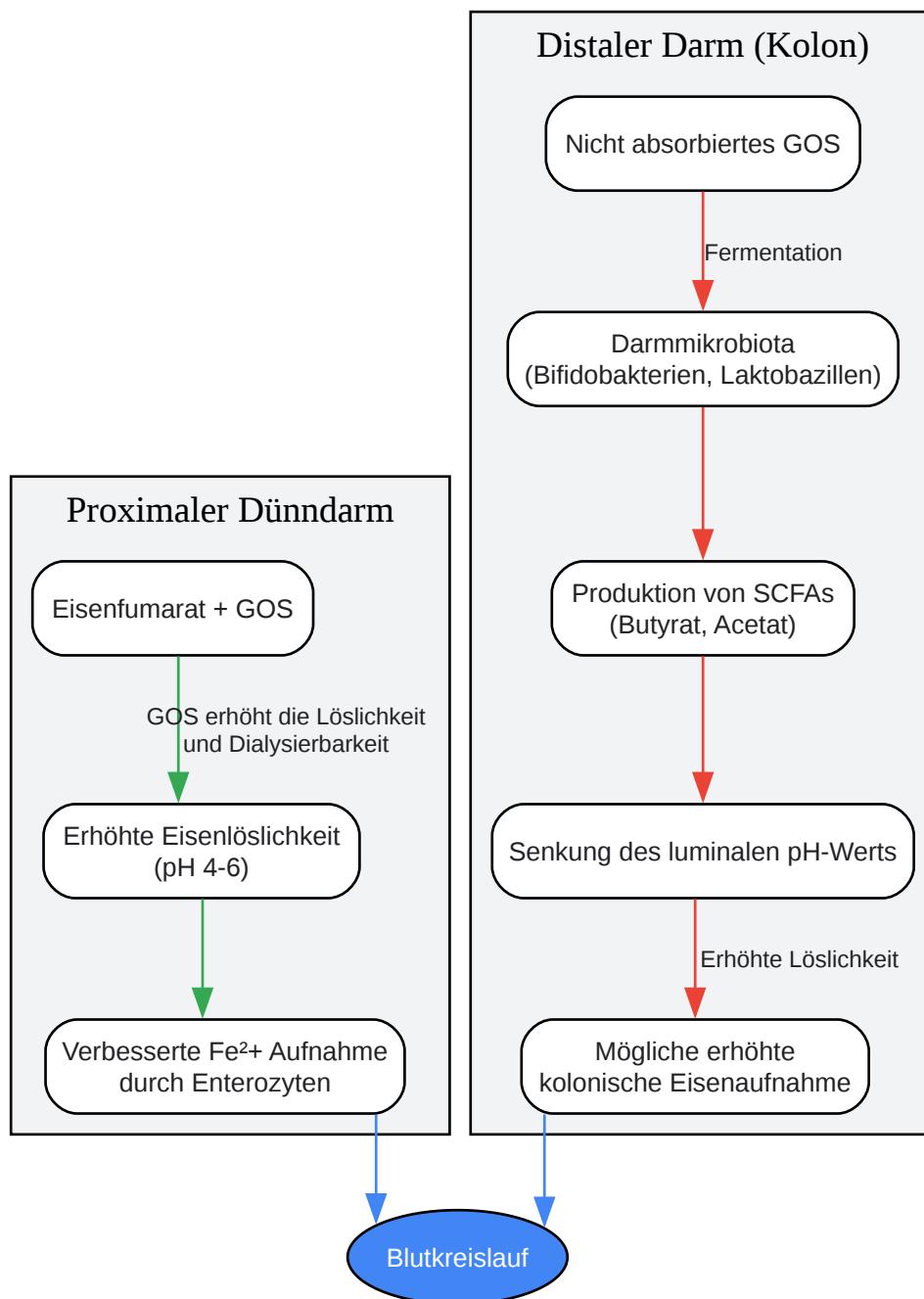
Studienpopula tion/Modell	GOS-Dosis	Eisenverbindu ng	Beobachtete Wirkung	Referenzstudie
Kenianische Säuglinge	7,5 g/Tag (3 Wochen)	5 mg Fe (FeFum+NaFeE DTA)	+62% Steigerung der Eisenaufnahme	Paganini et al.[4] [7]
In-vitro-Modell (pH 4 und 6)	-	Eisenfumarat	>100% Steigerung der Eisenlöslichkeit	Jeroense et al.[1]
In-vitro-Modell (Dialyse)	-	Eisenfumarat	+75% Steigerung der Eisendialysierbar keit	Jeroense et al.[1]

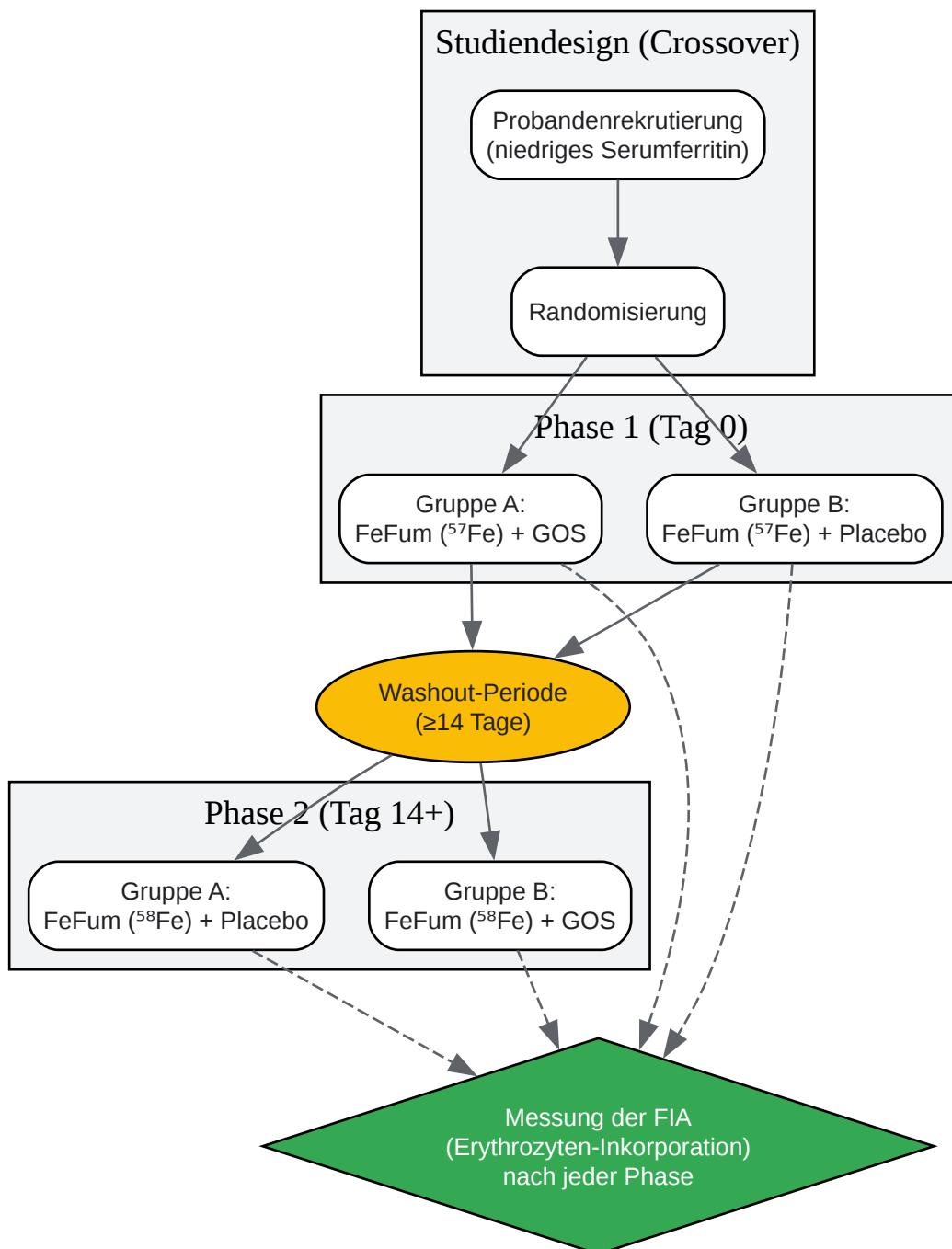
Detaillierte experimentelle Protokolle

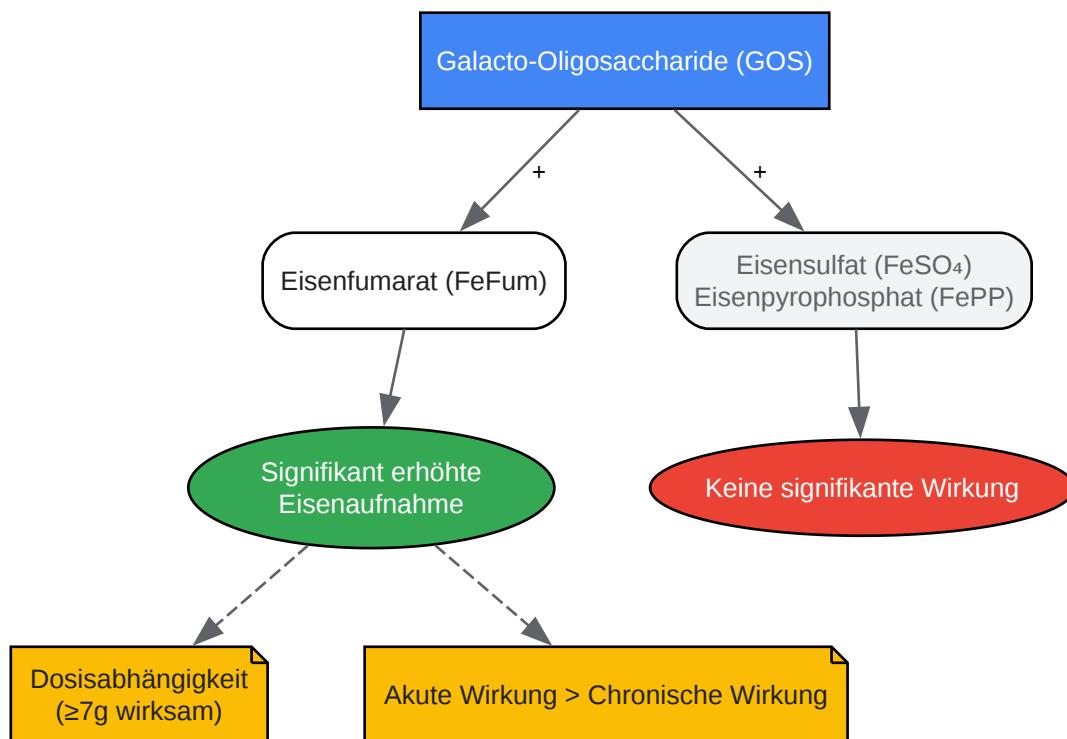
Protokoll 1: Messung der akuten Wirkung von GOS auf die Eisenaufnahme (basierend auf Humanstudien)

- Rekrutierung der Probanden: Auswahl von Probanden mit nachgewiesen niedrigem Eisenstatus (z. B. Serumferritin < 25 µg/L), die ansonsten gesund sind. Ausschlusskriterien umfassen gastrointestinale Erkrankungen und die Einnahme von Medikamenten, die die Eisenaufnahme beeinflussen.
- Studiendesign: Durchführung einer randomisierten, kontrollierten Crossover-Studie. Jeder Proband erhält in zufälliger Reihenfolge die Testsubstanzen, getrennt durch eine Washout-Periode von mindestens 14 Tagen.
- Verabreichung der Testdosis:
 - Kontrollgruppe: Verabreichung einer Dosis **Eisenfumarat** (z. B. 14 mg Eisen), das mit einem stabilen Isotop (z. B. ^{57}Fe) markiert ist, gelöst in Wasser.
 - Interventionsgruppe: Verabreichung der gleichen Dosis markierten **Eisenfumarats** zusammen mit einer definierten Dosis GOS (z. B. 7 g oder 15 g), gelöst in Wasser.
- Blutentnahme: Entnahme einer Basis-Blutprobe vor der Verabreichung. Eine zweite Blutprobe wird 14 Tage nach der Einnahme entnommen.
- Analyse: Messung der Inkorporation des stabilen Eisenisotops in die Erythrozyten mittels Massenspektrometrie.
- Berechnung: Berechnung der fraktionellen Eisenaufnahme (FIA) basierend auf der zirkulierenden Eisenmenge und der Menge des in die Erythrozyten inkorporierten Isotops.

Visualisierungen







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kinetics of iron absorption from ferrous fumarate with and without galacto-oligosaccharides determined from stable isotope appearance curves in women - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Galakto-Oligosaccharide GOS (Präbiotika) | Stiftung Orthoknowledge [orthoknowledge.eu]
- 3. ventra.de [ventra.de]
- 4. Prebiotics increase iron absorption and reduce the adverse effects of iron on the gut microbiome and inflammation: a randomized controlled trial using iron stable isotopes in Kenyan infants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ClinicalTrials.gov [clinicaltrials.gov]

- 6. research-collection.ethz.ch [research-collection.ethz.ch]
- 7. Consumption of galacto-oligosaccharides increases iron absorption from a micronutrient powder containing ferrous fumarate and sodium iron EDTA: a stable-isotope study in Kenyan infants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Acute Consumption of Prebiotic Galacto-Oligosaccharides Increases Iron Absorption from Ferrous Fumarate, but not from Ferrous Sulfate and Ferric Pyrophosphate: Stable Iron Isotope Studies in Iron-Depleted Young Women - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Consumption of Galacto-Oligosaccharides Increases Iron Absorption from Ferrous Fumarate: A Stable Iron Isotope Study in Iron-Depleted Young Women - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Prebiotic Oligosaccharides Enhance Iron Absorption Via Modulation of Protein Expression and Gut Microbiota in a Dose-Response Manner in Iron-Deficient Growing Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Prebiotic Galacto-Oligosaccharides and Fructo-Oligosaccharides, but Not Acacia Gum, Increase Iron Absorption from a Single High-Dose Ferrous Fumarate Supplement in Iron-Depleted Women - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. The Effect of Prebiotics on Human Iron Absorption: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technisches Support-Zentrum: Verbesserung der Eisenaufnahme aus Eisenfumarat mit Galacto-Oligosacchariden]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b056393#verbesserung-der-eisenaufnahme-aus-eisenfumarat-mit-galacto-oligosacchariden>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com